

Torularhodin: A Technical Guide to its Physical, Chemical, and Biological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Torularhodin*

Cat. No.: *B1231415*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **Torularhodin**, a carotenoid pigment of microbial origin. It also delves into its significant biological activities and the experimental protocols used for its study, making it a valuable resource for professionals in research and drug development.

Core Physical and Chemical Properties

Torularhodin (3',4'-Didehydro- β , ψ -caroten-16'-oic acid) is a xanthophyll carotenoid produced by various red yeasts, such as those from the *Rhodotorula*, *Sporobolomyces*, and *Sporidiobolus* genera.[1][2] It is distinguished by a terminal carboxylic acid group, which confers polar properties, and a long polyene chain responsible for its characteristic red color and potent antioxidant activity.[2]

Table 1: Physical and Chemical Properties of **Torularhodin**

Property	Value	Source(s)
CAS Registry Number	514-92-1	[3]
Molecular Formula	C ₄₀ H ₅₂ O ₂	[3][4][5]
Molecular Weight	564.84 g/mol	[3][4][5]
Appearance	Fine dark purple needles	[3]
Melting Point	210-212 °C (with some decomposition)	[3]
214 °C	[5][6]	
Solubility	Freely Soluble: Carbon disulfide, Chloroform, Pyridine	[3]
Less Soluble: Ether, Benzene, Hot ethanol	[3]	
Sparingly Soluble: Methanol	[3]	
Practically Insoluble: Petroleum ether	[3]	
Storage	Store at < -15°C under inert gas (Nitrogen), protected from light.	[5]

Table 2: Spectral Properties of **Torularhodin** in Various Solvents

Solvent	Absorption Maxima (λ_{max} in nm)	Source(s)
Carbon Disulfide (CS ₂)	582, 541, 502	[3]
Methanol	529, 493, 460	[3]
Chloroform	514	[7]
Acetone	494	[7]
n-hexane/ethanol (1/1, v/v)	499	[7]

Biological Activities and Signaling Pathways

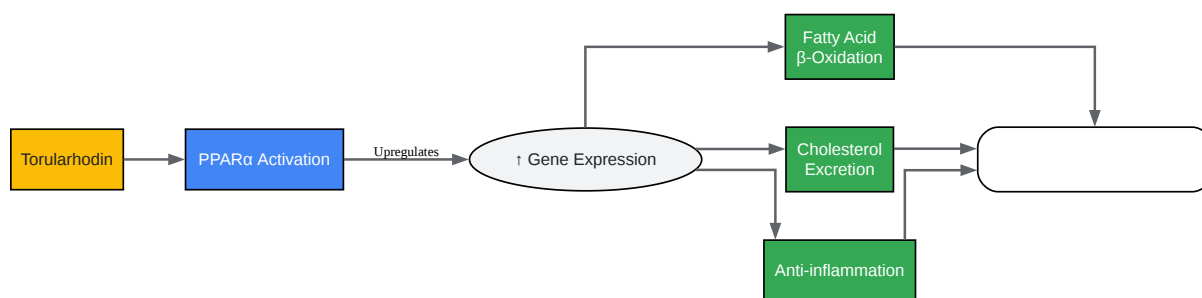
Torularhodin exhibits a range of biological activities, making it a compound of significant interest for therapeutic applications.[1][8] Its antioxidant capacity is particularly noteworthy, reported to be more efficient than β -carotene in scavenging reactive oxygen species (ROS) like hydrogen peroxide and singlet oxygen.[9][10]

Key biological activities include:

- Antioxidant Activity: Protects against oxidative stress and damage.[2][11]
- Anti-inflammatory Effects: Modulates key inflammatory pathways.[12][13]
- Anticancer Properties: Induces apoptosis in cancer cells, with demonstrated efficacy against prostate cancer models.[14][15][16]
- Antimicrobial Activity: Shows efficacy against various human pathogenic microbial strains.[10][17]
- Pro-vitamin A Activity: Possesses the necessary structural features to act as a precursor to vitamin A.[2]

The therapeutic effects of **Torularhodin** are mediated through its interaction with several key cellular signaling pathways.

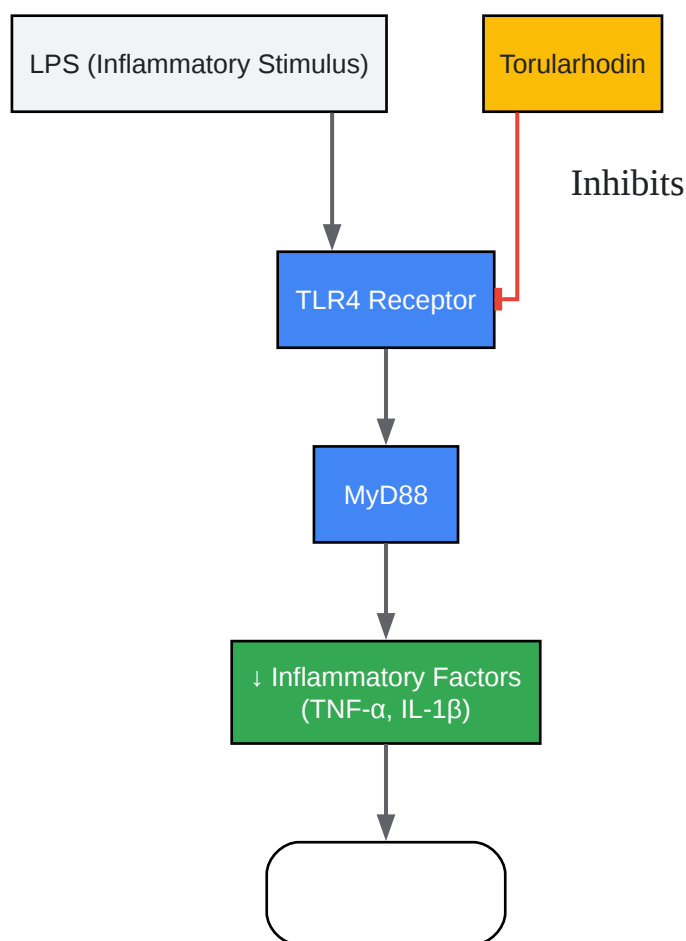
Torularhodin has been shown to alleviate hepatic dyslipidemia and inflammation by activating the Peroxisome Proliferator-Activated Receptor Alpha (PPAR α) signaling pathway. This activation up-regulates genes involved in fatty acid β -oxidation and cholesterol excretion, thereby reducing lipid accumulation and inflammation.[12]



[Click to download full resolution via product page](#)

Torularhodin's role in the PPAR α signaling pathway.

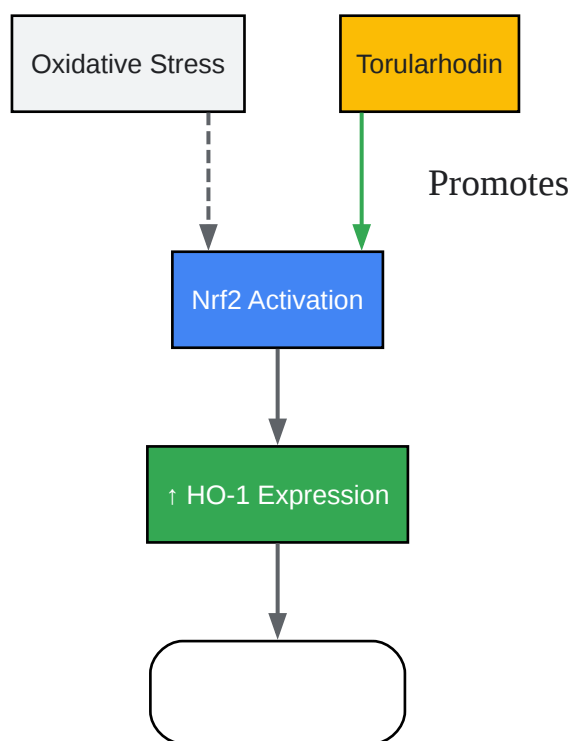
Additionally, **Torularhodin** can inhibit the Toll-like Receptor 4 (TLR4) inflammatory pathway. By reducing the expression of TLR4 and its downstream signaling molecule MyD88, it attenuates the inflammatory response in cells.[13]



[Click to download full resolution via product page](#)

Inhibition of the TLR4 inflammatory pathway by **Torularhodin**.

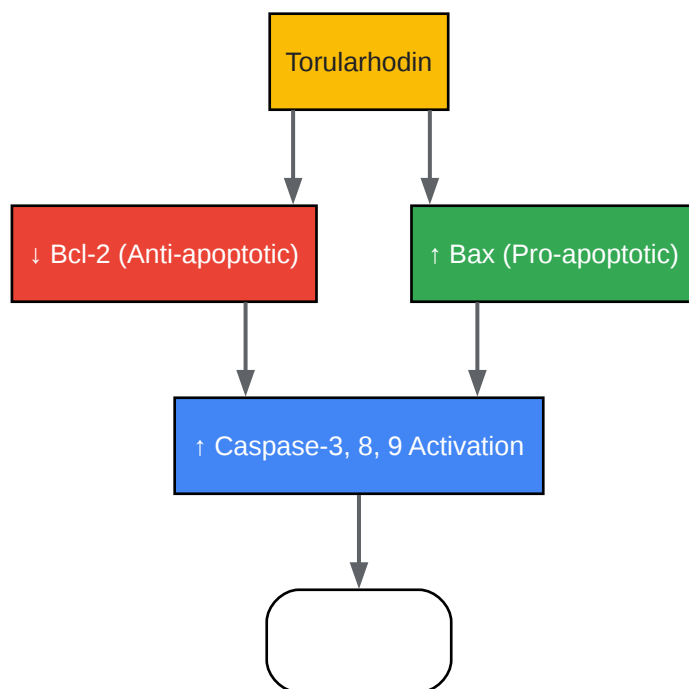
The antioxidant effects of **Torularhodin** are linked to the Nrf2/HO-1 signaling pathway. It promotes the activity of Nuclear factor erythroid 2-related factor 2 (Nrf2), which upregulates the expression of antioxidant enzymes like Heme Oxygenase-1 (HO-1), thereby protecting cells from oxidative damage.[11]



[Click to download full resolution via product page](#)

Torularhodin's activation of the Nrf2/HO-1 antioxidant pathway.

Torularhodin induces apoptosis in cancer cells by modulating the expression of key regulatory proteins. It downregulates the anti-apoptotic protein Bcl-2 while upregulating the pro-apoptotic protein Bax. This shift in the Bax/Bcl-2 ratio leads to the activation of caspases (including caspase-3, -8, and -9), executing the apoptotic cell death program.[14][16]

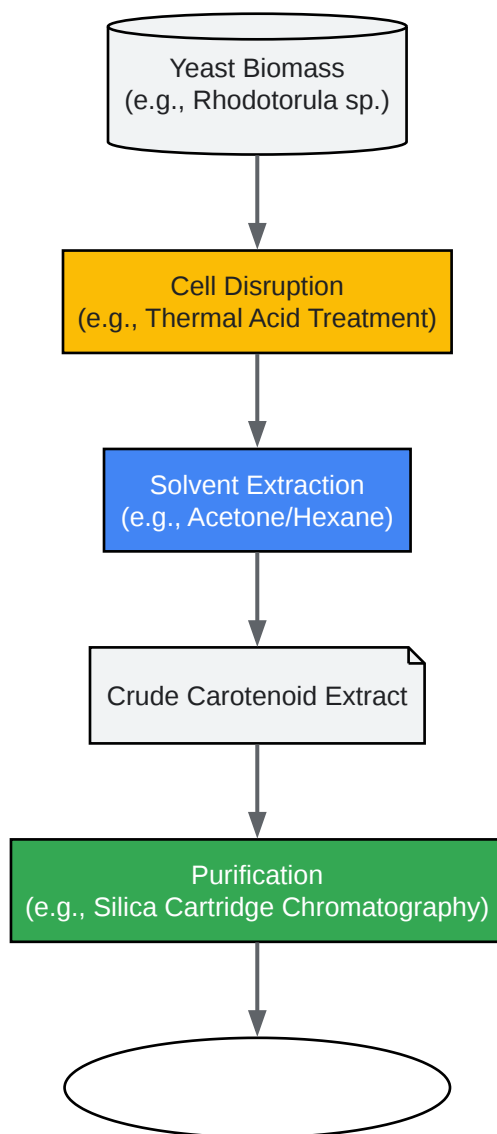


[Click to download full resolution via product page](#)

Apoptosis induction in cancer cells by **Torularhodin**.

Experimental Protocols

Torularhodin is an intracellular pigment that requires cell disruption for efficient extraction.[2] Various methods have been developed, often involving organic solvents or supercritical fluid extraction.[2][8]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. scielo.br [scielo.br]

- 3. Torularhodin [drugfuture.com]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. Torularhodin | 514-92-1 | FT57831 | Biosynth [biosynth.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. mdpi.com [mdpi.com]
- 8. A New Method for Selective Extraction of Torularhodin from Red Yeast Using CO₂-SFE Technique - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Evaluation of Antioxidant and Antimicrobial Activities of Torular...: Ingenta Connect [ingentaconnect.com]
- 11. Torularhodin Ameliorates Oxidative Activity in Vitro and d-Galactose-Induced Liver Injury via the Nrf2/HO-1 Signaling Pathway in Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Torularhodin Alleviates Hepatic Dyslipidemia and Inflammations in High-Fat Diet-Induced Obese Mice via PPAR α Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Study on the Cellular Anti-Inflammatory Effect of Torularhodin Produced by Sporidiobolus pararoseus ZQHL Isolated from Vinegar Fungus - PMC [pmc.ncbi.nlm.nih.gov]
- 14. medchemexpress.com [medchemexpress.com]
- 15. Anti-microbial, anti-oxidant, and anti-breast cancer properties unraveled in yeast carotenoids produced via cost-effective fermentation technique utilizing waste hydrolysate - PMC [pmc.ncbi.nlm.nih.gov]
- 16. The suppression of torulene and torularhodin treatment on the growth of PC-3 xenograft prostate tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Torularhodin: A Technical Guide to its Physical, Chemical, and Biological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231415#physical-and-chemical-properties-of-torularhodin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com